

N-Methylpropionamide in Amide Bond Formation: Application Notes and Protocols

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Compound of Interest

Compound Name: *N-Methylpropionamide*

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Introduction

N-Methylpropionamide (NMPA) is a polar, aprotic solvent with a favorable safety and stability profile, making it a compound of interest in various chemical syntheses. While not a direct reagent for amide bond formation, its properties as a solvent can be beneficial in facilitating these critical reactions, particularly in pharmaceutical and peptide synthesis. This document provides an overview of **N-Methylpropionamide**'s relevant properties and presents general protocols for amide bond formation where it may be employed as a solvent.

Chemical and Physical Properties of **N-Methylpropionamide**[\[1\]](#)

Property	Value
CAS Number	1187-58-2
Molecular Formula	C4H9NO
Molecular Weight	87.12 g/mol
Appearance	Colorless clear liquid
Boiling Point	222 °F
Melting Point	-43 °C
Density	0.931 g/mL at 25 °C

Role of N-Methylpropionamide in Chemical Synthesis

N-Methylpropionamide is primarily utilized in the chemical industry as a versatile solvent and a chemical intermediate.^{[1][2]} Its good polar solubility and compatibility with a wide range of organic solvents make it a suitable medium for various chemical reactions.^[1] In the context of amide bond formation, **N-Methylpropionamide** can serve as a reaction medium, helping to dissolve reactants and facilitate their interaction.^[1] It is also used as a building block in the synthesis of more complex molecules, where it can be a source for introducing the N-methylpropionyl group into a target structure.^{[1][2]}

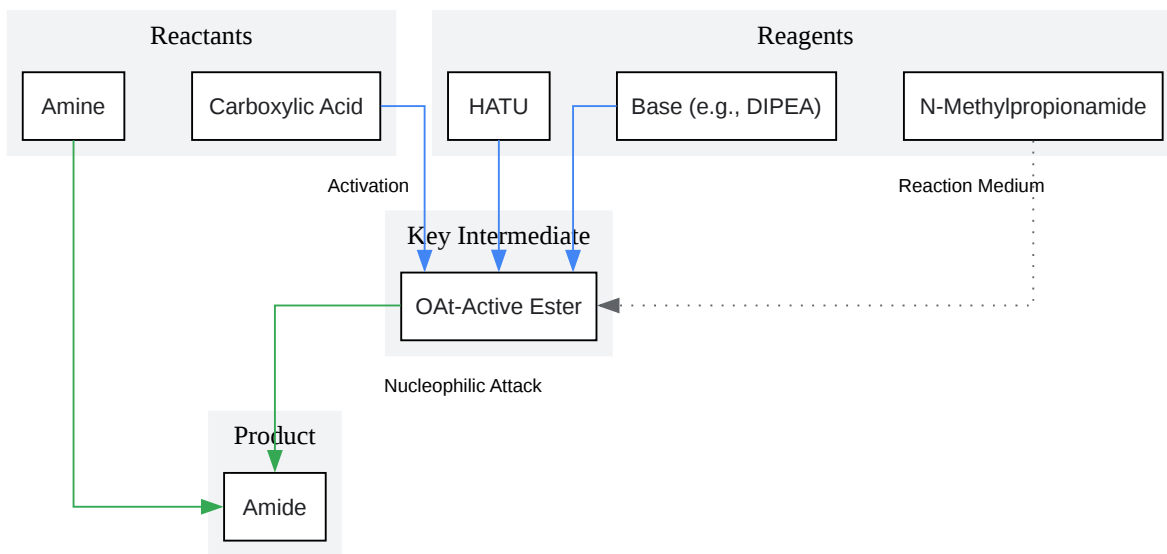
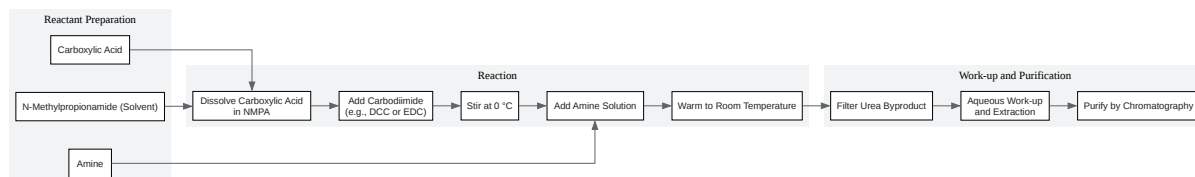
General Protocols for Amide Bond Formation

Amide bonds are typically formed by the reaction of a carboxylic acid and an amine, often with the use of a coupling agent to activate the carboxylic acid. The following are general protocols for common amide coupling reactions where **N-Methylpropionamide** could potentially be used as a solvent.

Protocol 1: Amide Bond Formation using Carbodiimide Coupling Agents (e.g., DCC, EDC)

Carbodiimides are widely used reagents for the formation of amide bonds.

Experimental Workflow:

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References

- 1. N-Methylpropionamide - Natural Micron Pharm Tech [nmpharmtech.com]
- 2. nbinno.com [nbinno.com]
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